

An In-depth Technical Guide to Methyl 2-(4-methoxyphenoxy)acetate

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Compound of Interest

Compound Name: *methyl 2-(4-methoxyphenoxy)acetate*

CAS No.: 79704-02-2

Cat. No.: B1345953

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **methyl 2-(4-methoxyphenoxy)acetate**, a compound of interest in medicinal chemistry and materials science. While a dedicated CAS number for this specific methyl ester is not readily available in common chemical databases, this guide synthesizes information from closely related analogs to present a detailed profile. This includes a proposed two-step synthesis pathway, predicted physicochemical properties, potential applications in drug discovery, and essential safety and handling protocols. The information herein is intended to serve as a foundational resource for researchers exploring the potential of this and similar phenoxyacetate derivatives.

Introduction and Significance

Phenoxyacetic acid and its derivatives are a class of compounds that have garnered significant attention across various scientific disciplines. Their diverse biological activities have led to their investigation as potential therapeutic agents, with applications ranging from anticancer to anti-

inflammatory and antimicrobial treatments.[1] The core structure, featuring a flexible ether linkage, allows for a wide range of structural modifications to modulate biological activity and physicochemical properties.

Methyl 2-(4-methoxyphenoxy)acetate, the subject of this guide, incorporates a methoxy group at the para-position of the phenyl ring. This substitution is a common strategy in medicinal chemistry to alter a molecule's metabolic stability, solubility, and receptor-binding affinity. Although specific data for this methyl ester is sparse, its structural similarity to other biologically active phenoxyacetates suggests its potential as a valuable building block or lead compound in drug discovery programs.[1]

This guide aims to bridge the information gap by providing a detailed, albeit partially predictive, technical overview to facilitate further research and development involving this compound.

Physicochemical Properties

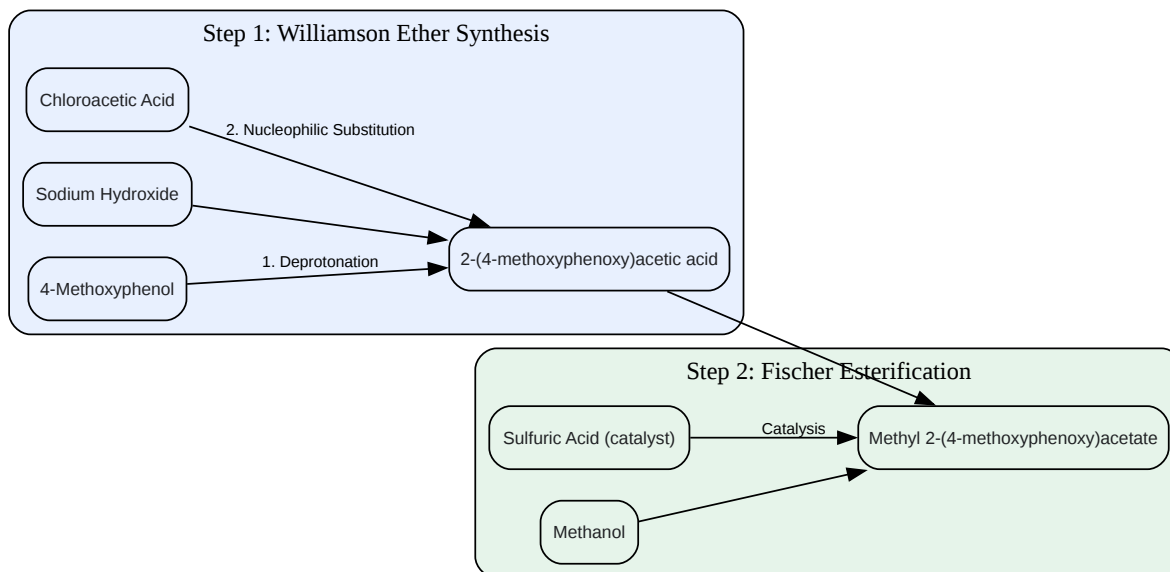
Due to the absence of experimental data for **methyl 2-(4-methoxyphenoxy)acetate**, its physicochemical properties have been estimated based on data from its ethyl ester analog, ethyl 2-(4-methoxyphenoxy)acetate (CAS: 18598-23-7), and the parent compound, methyl phenoxyacetate (CAS: 2065-23-8).[2]

Property	Predicted Value	Basis for Prediction
Molecular Formula	C ₁₀ H ₁₂ O ₄	-
Molecular Weight	196.20 g/mol	-
Appearance	Colorless to pale yellow liquid or low-melting solid	Analogy with methyl phenoxyacetate.[2]
Boiling Point	~250-260 °C	Extrapolation from methyl phenoxyacetate (243-245 °C) and considering the added methoxy group.[2]
Melting Point	Not readily predictable; likely a low-melting solid or liquid at room temperature.	Methyl phenoxyacetate is a liquid at room temperature.[2]
Solubility	Soluble in common organic solvents (e.g., methanol, ethanol, dichloromethane, ethyl acetate). Sparingly soluble in water.	General solubility of similar esters.
logP (octanol-water partition coefficient)	~1.5 - 2.0	Estimated based on analogs.

Synthesis and Characterization

A robust and reliable synthesis of **methyl 2-(4-methoxyphenoxy)acetate** can be achieved through a two-step process involving a Williamson ether synthesis followed by a Fischer esterification. This approach offers high yields and utilizes readily available starting materials.

Proposed Synthesis Workflow



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Caption: Proposed two-step synthesis of **methyl 2-(4-methoxyphenoxy)acetate**.

Detailed Experimental Protocol

Step 1: Synthesis of 2-(4-methoxyphenoxy)acetic acid (Williamson Ether Synthesis)

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 4-methoxyphenol (1.0 eq) in a suitable solvent such as ethanol or N,N-dimethylformamide (DMF).
- **Deprotonation:** Add a strong base, such as sodium hydroxide (1.1 eq) or potassium carbonate (1.5 eq), to the solution and stir until the 4-methoxyphenol is fully deprotonated to form the corresponding phenoxide.
- **Nucleophilic Substitution:** To the resulting solution, add chloroacetic acid (1.1 eq).

- **Reaction:** Heat the mixture to reflux and maintain for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Workup and Isolation:** After completion, cool the reaction mixture to room temperature and acidify with a dilute solution of hydrochloric acid until a precipitate forms. Filter the solid, wash with cold water, and dry under vacuum to yield 2-(4-methoxyphenoxy)acetic acid.

Step 2: Synthesis of **Methyl 2-(4-methoxyphenoxy)acetate** (Fischer Esterification)

- **Reaction Setup:** In a round-bottom flask, suspend the 2-(4-methoxyphenoxy)acetic acid (1.0 eq) obtained from Step 1 in an excess of methanol, which acts as both the solvent and the reactant.
- **Catalysis:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid (0.1 eq), to the mixture.
- **Reaction:** Heat the mixture to reflux for 4-6 hours, again monitoring by TLC.
- **Workup and Purification:** Upon completion, cool the reaction and neutralize the excess acid with a saturated solution of sodium bicarbonate. Extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to afford pure **methyl 2-(4-methoxyphenoxy)acetate**.

Spectroscopic Characterization (Predicted)

The structure of the synthesized **methyl 2-(4-methoxyphenoxy)acetate** can be confirmed by standard spectroscopic methods. The expected spectral data are as follows:

- ^1H NMR:
 - A singlet for the methoxy protons on the phenyl ring (~3.8 ppm).
 - A singlet for the methyl ester protons (~3.7 ppm).
 - A singlet for the methylene protons of the acetate group (~4.6 ppm).
 - Two doublets for the aromatic protons in a para-substituted pattern (~6.8-7.0 ppm).

- ^{13}C NMR:
 - Signals for the methoxy and methyl ester carbons (~55-60 ppm).
 - A signal for the methylene carbon (~65-70 ppm).
 - Aromatic carbon signals (~114-155 ppm).
 - A signal for the ester carbonyl carbon (~169 ppm).
- IR Spectroscopy:
 - A strong absorption band for the C=O stretch of the ester at ~1750-1730 cm^{-1} .
 - C-O stretching bands for the ether and ester linkages.
 - Aromatic C-H and C=C stretching bands.
- Mass Spectrometry:
 - The molecular ion peak (M^+) is expected at $m/z = 196$.

Applications in Research and Drug Development

The phenoxyacetic acid scaffold is a "privileged structure" in medicinal chemistry, appearing in a variety of biologically active compounds.^[1] The introduction of a 4-methoxy group can favorably influence the pharmacokinetic and pharmacodynamic properties of a molecule.

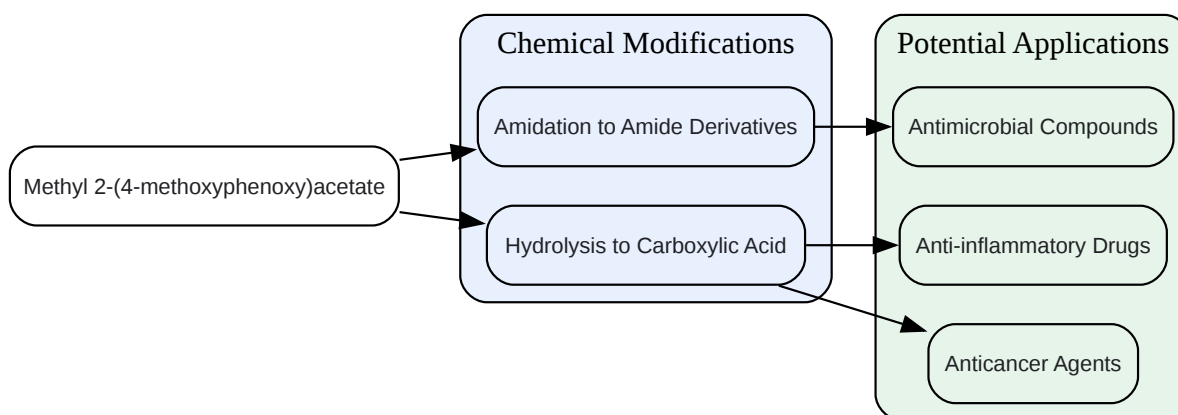
Potential Therapeutic Areas

- **Anticancer Activity:** Numerous phenoxyacetamide derivatives have been synthesized and evaluated for their cytotoxic activity against various cancer cell lines.^[1] The phenoxy group can enhance the binding of these compounds to their biological targets.^[1]
- **Anti-inflammatory and Analgesic Effects:** Derivatives of phenoxyacetic acid have been investigated as selective COX-2 inhibitors, a key target in the development of anti-inflammatory drugs with improved safety profiles.

- Antimicrobial and Antiviral Properties: The phenoxyacetic acid core is also found in compounds with demonstrated antimicrobial and antiviral activities.

Role as a Synthetic Intermediate

Methyl 2-(4-methoxyphenoxy)acetate can serve as a versatile intermediate for the synthesis of more complex molecules. The ester functionality can be readily hydrolyzed to the corresponding carboxylic acid or converted to an amide, providing a handle for further chemical modifications.



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Caption: Potential derivatization and applications of **methyl 2-(4-methoxyphenoxy)acetate**.

Safety and Handling

Based on the safety data for related phenoxyacetic acid derivatives, **methyl 2-(4-methoxyphenoxy)acetate** should be handled with appropriate precautions.[3][4]

GHS Hazard Classification (Predicted)

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[3]
- Skin Irritation (Category 2), H315: Causes skin irritation.[2][3]
- Eye Irritation (Category 2A), H319: Causes serious eye irritation.[2][3]

- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.
- Spill and Disposal: In case of a spill, absorb with an inert material and dispose of in accordance with local, state, and federal regulations.

Conclusion

Methyl 2-(4-methoxyphenoxy)acetate is a compound with significant potential in the fields of medicinal chemistry and materials science. While a dedicated CAS number and extensive experimental data are currently lacking, this technical guide provides a solid foundation for its synthesis, characterization, and potential applications based on the well-established chemistry of its analogs. It is our hope that this guide will stimulate further research into this and other promising phenoxyacetate derivatives, ultimately leading to the development of new and innovative technologies.

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